

# In-depth Technical Guide: The Mechanism of Action of Dimethyl Tetradecanedioate

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## Compound of Interest

Compound Name: Dimethyl tetradecanedioate

Cat. No.: B1583837

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A comprehensive review of the available scientific literature reveals a significant gap in the understanding of the mechanism of action of **dimethyl tetradecanedioate** in the context of human health and pharmacology. Despite its availability from various chemical suppliers and its classification as a dicarboxylic acid ester, there is a notable absence of published research detailing its specific molecular targets, signaling pathways, or overall mechanism of action within biological systems relevant to drug development.

This technical guide aims to provide a thorough overview of the currently available information on **dimethyl tetradecanedioate**, while also highlighting the areas where data is critically lacking. This information is intended for researchers, scientists, and drug development professionals who may be considering this compound for further investigation.

## Chemical and Physical Properties

To provide a foundational understanding of the compound, the following table summarizes its key chemical and physical properties.

Property	Value	Source
CAS Number	5024-21-5	[1]
Molecular Formula	C <sub>16</sub> H <sub>30</sub> O <sub>4</sub>	[1]
Molecular Weight	286.41 g/mol	[1]
IUPAC Name	dimethyl tetradecanedioate	[1]
Synonyms	Tetradecanedioic acid, dimethyl ester; 1,14- Dodecanedicarboxylic acid dimethyl ester	[1]

## Current Applications and Mentions in Literature

**Dimethyl tetradecanedioate** is commercially available and is primarily used as a research chemical. Some suppliers note its potential applications as a pharmaceutical intermediate, in the cosmetics industry for its moisturizing and lubricating properties, and as a food additive to enhance taste and stability.

Notably, the PubChem database indicates that **dimethyl tetradecanedioate** has been reported in the Comstock mealybug (*Pseudococcus comstocki*).<sup>[1]</sup> This suggests a potential role for the compound in insect biology, possibly as a pheromone or a related signaling molecule. However, this finding does not directly translate to a mechanism of action in mammals.

## Absence of Mechanism of Action Data

A systematic search of prominent scientific databases, including PubMed, Scopus, and Google Scholar, did not yield any studies that specifically investigate the mechanism of action of **dimethyl tetradecanedioate** in mammalian systems. Consequently, there is no information available on:

- **Molecular Targets:** The specific proteins, enzymes, receptors, or other biomolecules with which **dimethyl tetradecanedioate** interacts to elicit a biological response.
- **Signaling Pathways:** The intracellular signaling cascades that may be modulated by this compound.

- **Pharmacodynamics:** The relationship between the concentration of the compound and its observed effect.
- **Pharmacokinetics:** The absorption, distribution, metabolism, and excretion (ADME) profile of the compound.
- **Quantitative Biological Data:** There is no publicly available data on the potency (e.g.,  $IC_{50}$ ,  $EC_{50}$ ) or efficacy of **dimethyl tetradecanedioate** in any biological assay relevant to drug development.
- **Experimental Protocols:** Due to the lack of published studies, there are no established experimental protocols for investigating the biological effects of this compound.

## Visualization of Known Information

Given the absence of data on signaling pathways or experimental workflows related to the mechanism of action of **dimethyl tetradecanedioate**, it is not possible to generate the requested diagrams.

## Conclusion and Future Directions

In conclusion, while **dimethyl tetradecanedioate** is a known chemical entity with some industrial applications, its mechanism of action in a biological context remains uncharacterized. For researchers and drug development professionals, this represents both a challenge and an opportunity. The lack of existing data means that any investigation into its biological effects would be novel and could potentially uncover new therapeutic applications.

Future research should focus on initial screening to identify any potential biological activity. This could include:

- High-throughput screening (HTS) against a panel of known drug targets.
- Phenotypic screening in various cell-based assays to identify any effects on cell viability, proliferation, or other cellular functions.
- In vivo studies in model organisms to assess its overall physiological effects and potential toxicity.

Until such foundational research is conducted and published, a detailed technical guide on the mechanism of action of **dimethyl tetradecanedioate** cannot be comprehensively compiled. The scientific community is encouraged to explore the potential of this and other understudied chemical compounds.

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## References

- 1. Dimethyl tetradecanedioate | C<sub>16</sub>H<sub>30</sub>O<sub>4</sub> | CID 78727 - PubChem [pubchem.ncbi.nlm.nih.gov]
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